

Protocol for dissolving and storing TRPM8-IN-1.

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Compound of Interest

Compound Name: TRPM8-IN-1

Cat. No.: B560303

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Application Notes and Protocols for TRPM8-IN-1

Audience: Researchers, scientists, and drug development professionals.

Introduction:

TRPM8-IN-1 is a potent inhibitor of the Transient Receptor Potential Melastatin 8 (TRPM8) channel, a non-selective cation channel involved in the sensation of cold.[1][2][3] With an IC₅₀ of less than 5 μ M, this small molecule is a valuable tool for studying the physiological and pathological roles of TRPM8, including its involvement in pain, inflammation, and cancer.[4][5][6][7][8] Proper handling, dissolution, and storage of **TRPM8-IN-1** are critical for ensuring its stability and the reproducibility of experimental results.[9][10] These application notes provide detailed protocols for the effective dissolution and storage of **TRPM8-IN-1** for both in vitro and in vivo applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **TRPM8-IN-1**.

Property	Value
Molecular Formula	C ₁₃ H ₁₂ N ₂ O ₄ S
Molecular Weight	292.31 g/mol
CAS Number	1159996-20-9
Appearance	Off-white to light yellow solid powder
Purity	>99%
IC ₅₀	< 5 µM for TRPM8 channels
Solubility (in vitro)	DMSO: 100 mg/mL (241.31 mM)
Solubility (in vivo)	See protocols below
Storage (Powder)	-20°C for 3 years, 4°C for 2 years
Storage (Stock Solution)	-80°C for 6 months, -20°C for 1 month

Data sourced from multiple suppliers and may vary slightly.

Experimental Protocols

Protocol 1: Preparation of a High-Concentration Stock Solution for In Vitro Use

This protocol describes the preparation of a 100 mM stock solution of **TRPM8-IN-1** in Dimethyl Sulfoxide (DMSO).

Materials:

- **TRPM8-IN-1** solid powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, polypropylene microcentrifuge tubes
- Vortex mixer

- Sonicator (optional)

Procedure:

- **Equilibrate Reagents:** Allow the vial of **TRPM8-IN-1** and the DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.[\[9\]](#)
- **Weighing the Compound:** Accurately weigh the desired amount of **TRPM8-IN-1** powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.923 mg of the compound.
- **Solvent Addition:** Add the appropriate volume of anhydrous DMSO to the tube. To achieve a 100 mg/mL concentration, add 1 mL of DMSO for every 100 mg of **TRPM8-IN-1**.[\[4\]](#) It is recommended to use newly opened DMSO as it is hygroscopic, and absorbed water can affect solubility.[\[4\]](#)
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the solid is completely dissolved. If necessary, brief sonication in a water bath can aid in dissolution.[\[4\]](#)[\[11\]](#) Visually inspect the solution to ensure there are no visible particles.
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.[\[10\]](#)[\[11\]](#)
- **Storage:** Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).[\[4\]](#)[\[5\]](#)[\[12\]](#)

Note on Working Solutions: When preparing working solutions for cell-based assays, it is crucial to ensure that the final concentration of DMSO in the cell culture medium is low (typically <0.5%) to avoid solvent-induced toxicity.[\[10\]](#) It is best practice to make initial serial dilutions in DMSO before the final dilution into the aqueous buffer or medium to prevent precipitation.[\[9\]](#)

Protocol 2: Preparation of a Formulation for In Vivo Use

This protocol provides an example of how to formulate **TRPM8-IN-1** for intraperitoneal (IP), intravenous (IV), intramuscular (IM), or subcutaneous (SC) injection.

Materials:

- **TRPM8-IN-1** solid powder
- DMSO
- Tween 80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes and syringes

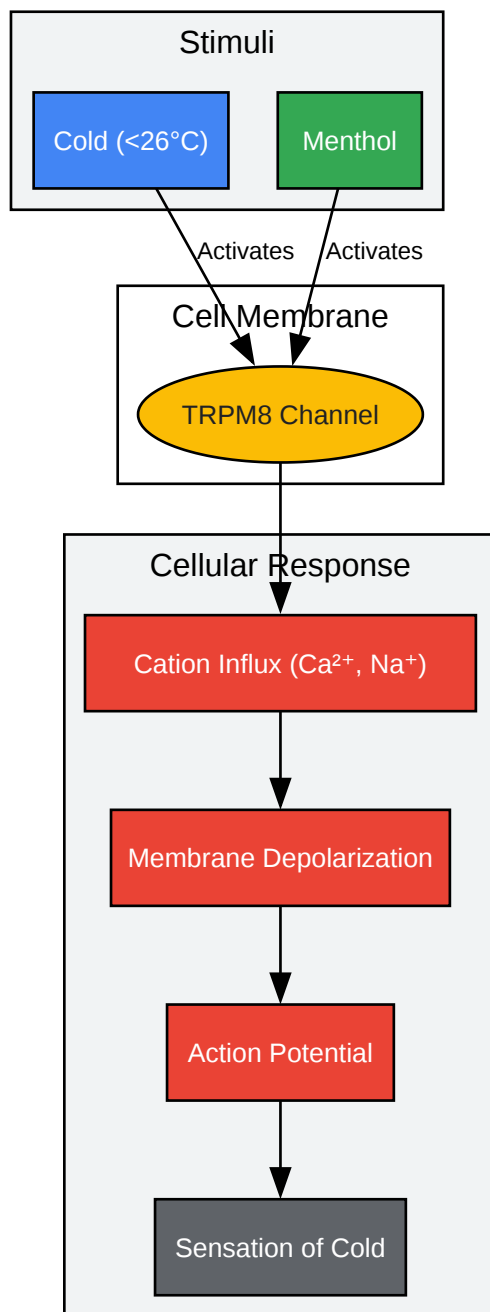
Procedure:

- **Prepare a Concentrated Stock:** First, prepare a concentrated stock solution of **TRPM8-IN-1** in DMSO as described in Protocol 1. For this formulation, a 25 mg/mL stock in DMSO is a suitable starting point.
- **Solvent Addition Sequence:** The order of solvent addition is critical for maintaining solubility. Prepare the final formulation by adding the solvents one by one in the following ratio: 10% DMSO, 5% Tween 80, and 85% Saline.[\[13\]](#)
 - For example, to prepare 1 mL of a 2.5 mg/mL working solution:
 1. Start with 100 μ L of the 25 mg/mL DMSO stock solution.
 2. Add 50 μ L of Tween 80 and mix thoroughly.
 3. Add 850 μ L of saline and mix until a clear solution is obtained.
- **Final Concentration:** This procedure will yield a clear solution with a **TRPM8-IN-1** concentration of ≥ 2.5 mg/mL (6.03 mM).[\[4\]](#)[\[5\]](#)
- **Usage:** It is recommended to prepare this working solution fresh on the day of use for in vivo experiments.[\[4\]](#)

Visualizations

Signaling Pathway

TRPM8 Channel Activation Pathway

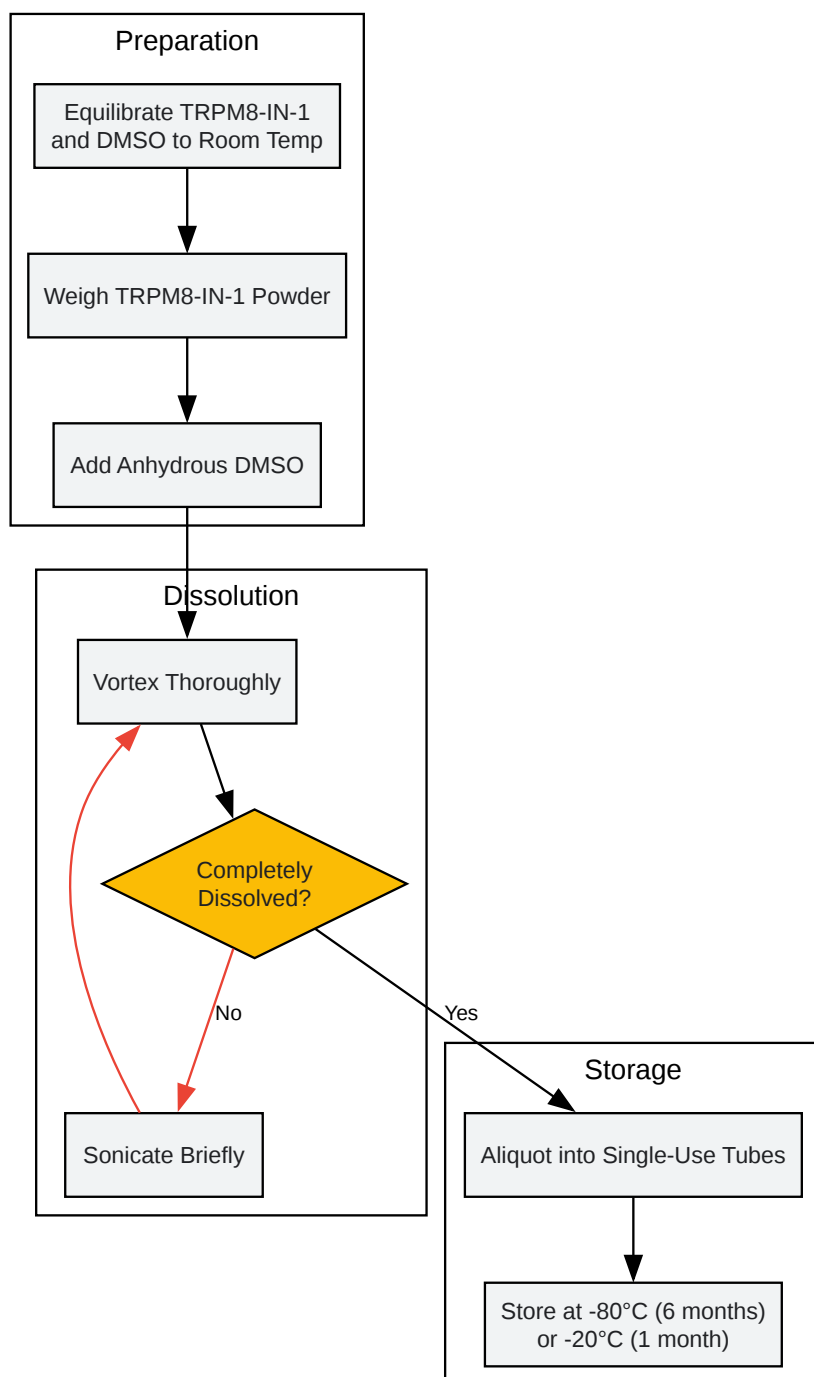


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Caption: Simplified signaling pathway of TRPM8 channel activation by cold and menthol.

Experimental Workflow

Workflow for TRPM8-IN-1 Stock Solution Preparation



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Caption: Step-by-step workflow for the preparation and storage of **TRPM8-IN-1** stock solution.

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